

# An In-depth Technical Guide to Cyclopentadecane (CAS number 295-48-7)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Cyclopentadecane**, with the CAS number 295-48-7, is a macrocyclic alkane composed of a fifteen-carbon ring.[1] As a saturated hydrocarbon, it is a waxy, white solid at room temperature. [2] Its simple, non-polar structure and large ring size confer unique physicochemical properties that make it a subject of interest in various scientific and industrial fields, including as a precursor in the fragrance industry and potentially as a component in advanced materials and formulations.[1] This technical guide provides a comprehensive overview of the core properties, experimental protocols, and potential applications of **Cyclopentadecane**, with a focus on its relevance to research and drug development.

## **Physicochemical Properties**

The fundamental physical and chemical characteristics of **Cyclopentadecane** are summarized in the tables below. These properties are critical for its handling, application, and analysis.

Table 1: General and Physical Properties of Cyclopentadecane



Property	Value	Reference(s)
CAS Number	295-48-7	[2]
Molecular Formula	C15H30	[2]
Molecular Weight	210.40 g/mol	[3]
Appearance	White solid, powder, or crystals	[2]
Melting Point	61.3 - 64 °C	[2][4]
Boiling Point	45-60 °C at 5 Torr	[4]
Density	0.8364 g/cm <sup>3</sup>	[4]
Refractive Index	1.4592	[2]

Table 2: Solubility and Safety Data of Cyclopentadecane

Property	Value	Reference(s)
Solubility	Soluble in acetone.[2] Insoluble in water.	[2]
Flash Point	124.9 °C	[2]
Hazard Codes	N/A	[2]
Safety Statements	Not classified as a hazardous substance.	

## **Spectroscopic Data**

The structural elucidation of **Cyclopentadecane** is primarily achieved through various spectroscopic techniques. Due to the high symmetry of the molecule, its NMR spectra are characteristically simple.

Table 3: Spectroscopic Data for **Cyclopentadecane** 



Technique	Expected Peaks/Signals
<sup>1</sup> H NMR	A single peak is expected for the 30 equivalent protons.
<sup>13</sup> C NMR	A single peak is expected for the 15 equivalent carbon atoms.
IR Spectroscopy	The spectrum is dominated by C-H stretching and bending vibrations characteristic of alkanes.
Mass Spectrometry	The molecular ion peak (M+) is observed at m/z 210.

## **Experimental Protocols**

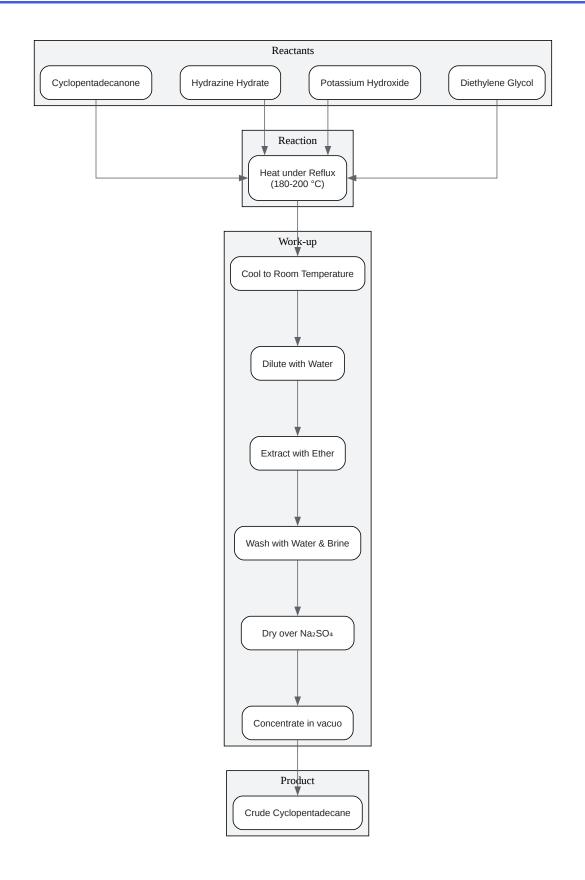
This section provides detailed methodologies for the synthesis, purification, and analysis of **Cyclopentadecane**.

# Synthesis: Wolff-Kishner Reduction of Cyclopentadecanone

A common method for the synthesis of **Cyclopentadecane** is the Wolff-Kishner reduction of its corresponding ketone, Cyclopentadecanone.[5][6] This reaction effectively removes the carbonyl group.

Experimental Workflow: Synthesis of Cyclopentadecane





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Caption: Workflow for the synthesis of Cyclopentadecane.



#### Protocol:

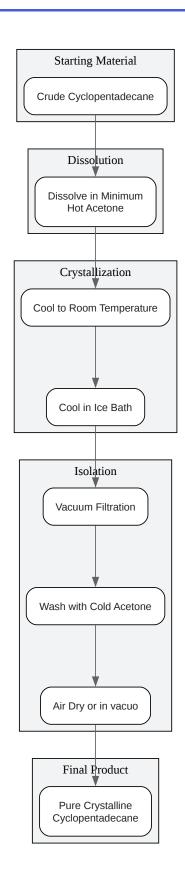
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine
  Cyclopentadecanone, a slight excess of hydrazine hydrate, and potassium hydroxide in
  diethylene glycol.
- Reaction: Heat the mixture to reflux (approximately 180-200 °C) and maintain for 3-4 hours.
   The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with water and transfer it to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash successively with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **Cyclopentadecane**.

## **Purification: Recrystallization**

The crude **Cyclopentadecane** can be purified by recrystallization to obtain a crystalline solid. [7][8]

Experimental Workflow: Purification of Cyclopentadecane





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Caption: Workflow for the purification of Cyclopentadecane.



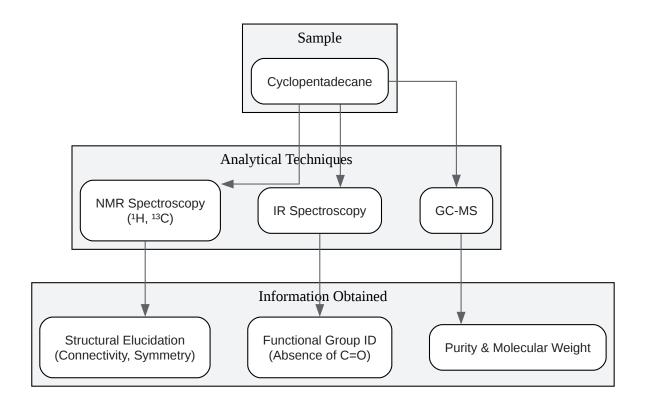
#### Protocol:

- Dissolution: Place the crude **Cyclopentadecane** in an Erlenmeyer flask and add a minimal amount of hot acetone to dissolve the solid completely.
- Crystallization: Allow the solution to cool slowly to room temperature. Once crystals begin to form, place the flask in an ice bath to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold acetone to remove any remaining impurities.
- Drying: Allow the crystals to air dry completely or dry them in a vacuum oven.

## **Analytical Methods**

Logical Relationship: Analytical Techniques for Cyclopentadecane





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Caption: Analytical techniques for characterizing Cyclopentadecane.

#### 4.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy[9][10]

- Sample Preparation: Dissolve 5-10 mg of **Cyclopentadecane** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.
- Analysis: Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra. The high symmetry of Cyclopentadecane results in a single, sharp peak in both the proton and carbon spectra, confirming the equivalence of all CH<sub>2</sub> groups.

#### 4.3.2. Infrared (IR) Spectroscopy[11][12]



- Sample Preparation (KBr Pellet): Grind 1-2 mg of Cyclopentadecane with ~100 mg of dry KBr powder using an agate mortar and pestle. Press the mixture into a thin, transparent pellet using a hydraulic press.
- Analysis: Obtain the IR spectrum. The spectrum should exhibit characteristic C-H stretching
  and bending frequencies for a saturated alkane and, importantly, the absence of a carbonyl
  (C=O) peak if the starting material was Cyclopentadecanone.
- 4.3.3. Gas Chromatography-Mass Spectrometry (GC-MS)[13][14]
- Sample Preparation: Prepare a dilute solution of **Cyclopentadecane** in a volatile organic solvent (e.g., hexane or ethyl acetate).
- Analysis: Inject the sample into the GC-MS system. The gas chromatogram will indicate the
  purity of the sample, with a single major peak expected for pure Cyclopentadecane. The
  mass spectrum will show the molecular ion peak at m/z 210, along with a characteristic
  fragmentation pattern for a large cycloalkane.

## **Applications in Drug Development**

While **Cyclopentadecane** itself is not an active pharmaceutical ingredient (API), its properties as a macrocyclic hydrocarbon suggest potential applications in drug formulation and delivery. Macrocyclic compounds, in general, are being explored for their ability to act as drug delivery vehicles.[15][16][17]

- Excipient in Topical Formulations: Due to its non-toxic and non-irritating nature,
   Cyclopentadecane can be used as an emollient and solvent in creams, ointments, and other topical formulations.[2] Its waxy texture can provide desirable consistency and skinfeel.
- Vehicle for Poorly Soluble Drugs: The hydrophobic nature of Cyclopentadecane makes it a
  potential candidate for solubilizing and formulating poorly water-soluble drugs, particularly for
  lipid-based drug delivery systems.[1][18] The large, flexible ring structure may allow for the
  encapsulation or association of drug molecules.
- Component of Controlled-Release Systems: As a stable, inert material, Cyclopentadecane could be incorporated into polymer matrices or other systems to modulate the release rate of



entrapped drugs.

Further research is required to fully explore the potential of **Cyclopentadecane** and other macrocyclic alkanes as functional excipients in modern drug delivery systems. Their biocompatibility and unique physicochemical properties make them an interesting class of molecules for pharmaceutical scientists.

## Safety and Handling

**Cyclopentadecane** is not classified as a hazardous substance.[2] However, standard laboratory safety practices should always be followed.

- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from heat and open flames. Keep the container tightly closed.
- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling.

### Conclusion

**Cyclopentadecane** is a macrocyclic alkane with well-defined physicochemical and spectroscopic properties. Standard organic chemistry techniques can be employed for its synthesis, purification, and analysis. While its direct applications in drug development are not yet established, its characteristics as a non-toxic, lipophilic, and stable molecule suggest its potential as a functional excipient in various pharmaceutical formulations. This guide provides a foundational understanding of **Cyclopentadecane** for researchers and professionals interested in exploring its properties and potential applications.

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